

An In-depth Technical Guide to PACM 20

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Compound of Interest

Compound Name: 4,4'-Methylenedicyclohexanamine

Cat. No.: B110537

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This technical guide provides a comprehensive overview of PACM 20, a cycloaliphatic diamine widely utilized in industrial applications. The document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed information on its chemical properties, experimental protocols, and primary applications.

Core Chemical Identity

PACM 20 is the common industrial designation for 4,4'-Diaminodicyclohexylmethane, a cycloaliphatic diamine produced through the hydrogenation of methylenedianiline.^{[1][2]} Its designation, "PACM," is an abbreviation for para-diaminodicyclohexylmethane.^[2] The "20" signifies that the mixture contains approximately 20% of the trans, trans-isomer of 4,4'-Diaminodicyclohexylmethane.^[1] This compound is classified as a diamine and is available commercially as a colorless to yellowish, low-viscosity liquid or solid, which may have a faint amine odor.^{[1][2]}

The chemical formula for PACM 20 is C₁₃H₂₆N₂.^{[2][3][4][5][6]} It is identified by the CAS Number 1761-71-3 for the isomer mixture.^{[2][3][4][7]}

Quantitative Data Summary

The physical and chemical properties of PACM 20 are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Weight	~210.36	g/mol
Purity	>99.0	% by wt
Trans-trans-4,4'-PACM Content	18 - 24	% by wt
Appearance	Clear liquid	-
Color	max. 30	APHA
Water Content	max. 0.1	% by wt
Amine Value	535	mg KOH/g
H-active Equivalent	52.6	g/val
Boiling Point (at 1013 hPa)	320 - 331	°C
Melting/Solidification Point	15 - 65	°C
Flash Point	>150	°C
Relative Density (d20)	0.96	g/cm ³
Vapor Pressure (at 20 °C)	≤0.01	hPa

Data sourced from multiple chemical data sheets and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)

Experimental Protocols

The characterization of PACM 20 involves several standardized experimental methods to ensure quality and consistency. The following are the key analytical techniques cited for determining its properties:

- **Purity and Isomer Composition:** The purity and the percentage of different isomers, such as the trans, trans-4,4'-PACM, are determined using Gas Chromatography.[\[1\]](#)
- **Color:** The color of the substance is measured against the APHA (American Public Health Association) scale, also known as the Hazen scale, according to the DIN EN ISO 6271 standard.[\[1\]](#)

- **Water Content:** The amount of water present is quantified using the Karl-Fischer titration method.^[1]
- **Viscosity:** The kinematic viscosity is determined using a viscometer following the DIN 51 562 or OECD 114 test guidelines.^[1]
- **Amine Value:** The amine value, a measure of the total amine content, is determined by titration as per the DIN 16 945 standard.^[1]
- **Solidification Point:** The temperature at which the liquid solidifies is measured according to the OECD 102 test guideline.^[1]
- **Boiling Point:** The boiling point at atmospheric pressure is determined using the OECD 103 test guideline.^[1]
- **Vapor Pressure:** The vapor pressure is measured following the OECD 104 test guideline.^[1]
- **Flash Point:** The flash point is determined using the DIN 51758 standard.^[1]
- **Relative Density:** The relative density is measured according to the OECD 109 test guideline.^[1]

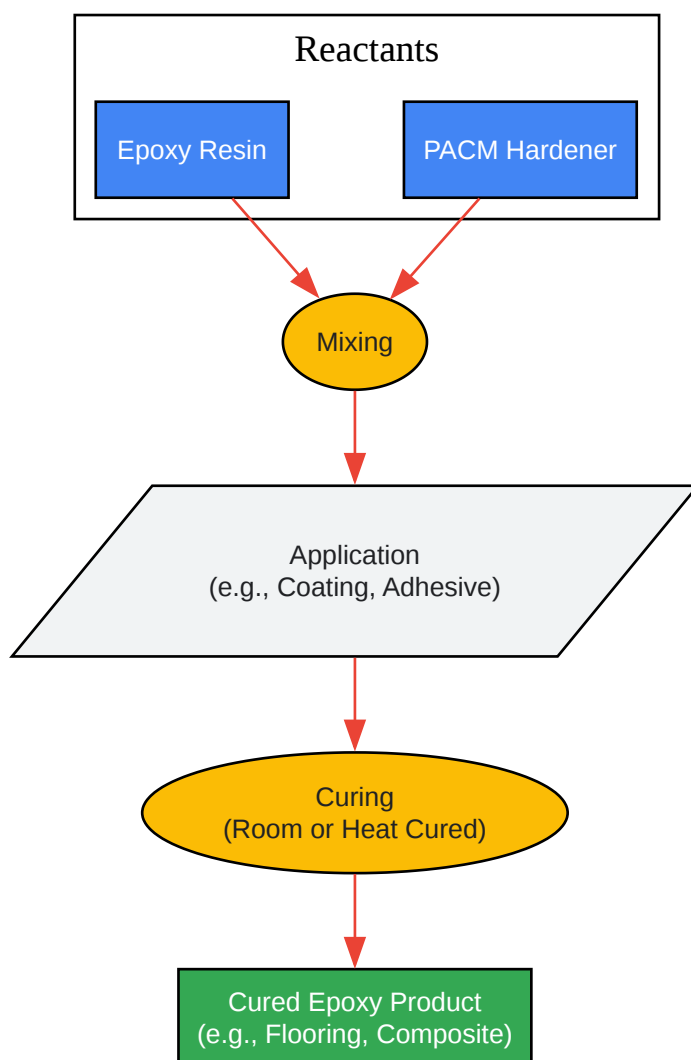
Logical Relationships and Experimental Workflows

The synthesis of PACM and its primary application as an epoxy curing agent can be visualized through the following diagrams.



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Synthesis of PACM from Methylenedianiline.



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Workflow for Epoxy Resin Curing using PACM.

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